

In-Depth Technical Guide: rac Zearalenone-d6

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Compound of Interest

Compound Name: *rac Zearalenone-d6*

Cat. No.: *B12372754*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **rac Zearalenone-d6**, a deuterated analog of the mycotoxin Zearalenone. This document is intended for professionals in research, scientific, and drug development fields who utilize stable isotope-labeled compounds as internal standards in analytical methodologies.

Core Compound Details

rac Zearalenone-d6 serves as an internal standard for the quantification of Zearalenone in various samples. Its deuteration offers a distinct mass shift, enabling precise and accurate measurement by mass spectrometry-based techniques, while maintaining chromatographic behavior nearly identical to the unlabeled parent compound.

Chemical Structure and Properties:

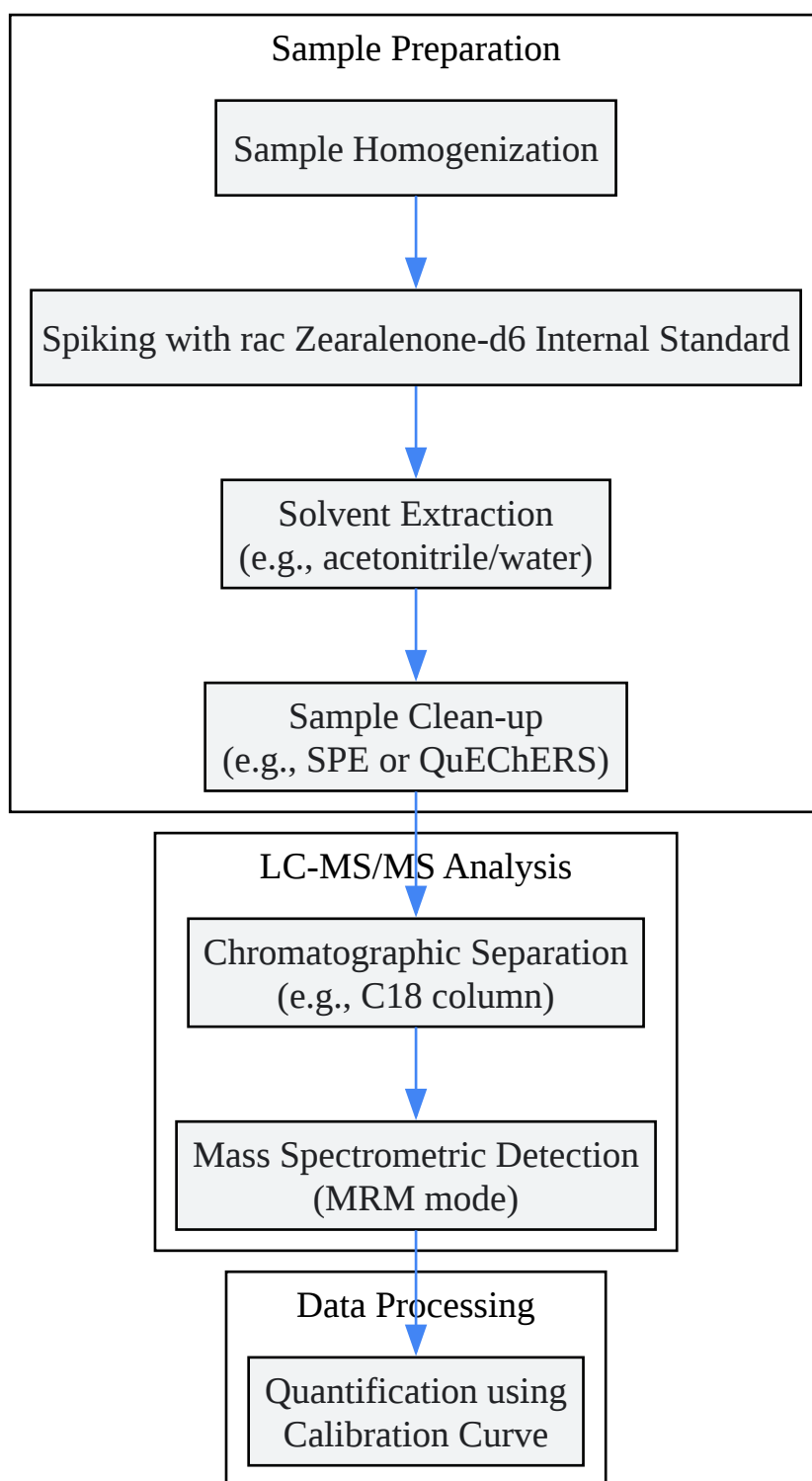
Property	Value	Source
CAS Number	1185236-04-7	[1]
Molecular Formula	C ₁₈ H ₁₆ D ₆ O ₅	[1]
Molecular Weight	324.4 g/mol	[1]
Purity	>95%	[1]
Appearance	White to Off-White Solid	N/A
Storage Temperature	-20°C	[2]
Solubility	Soluble in Chloroform (Slightly)	N/A

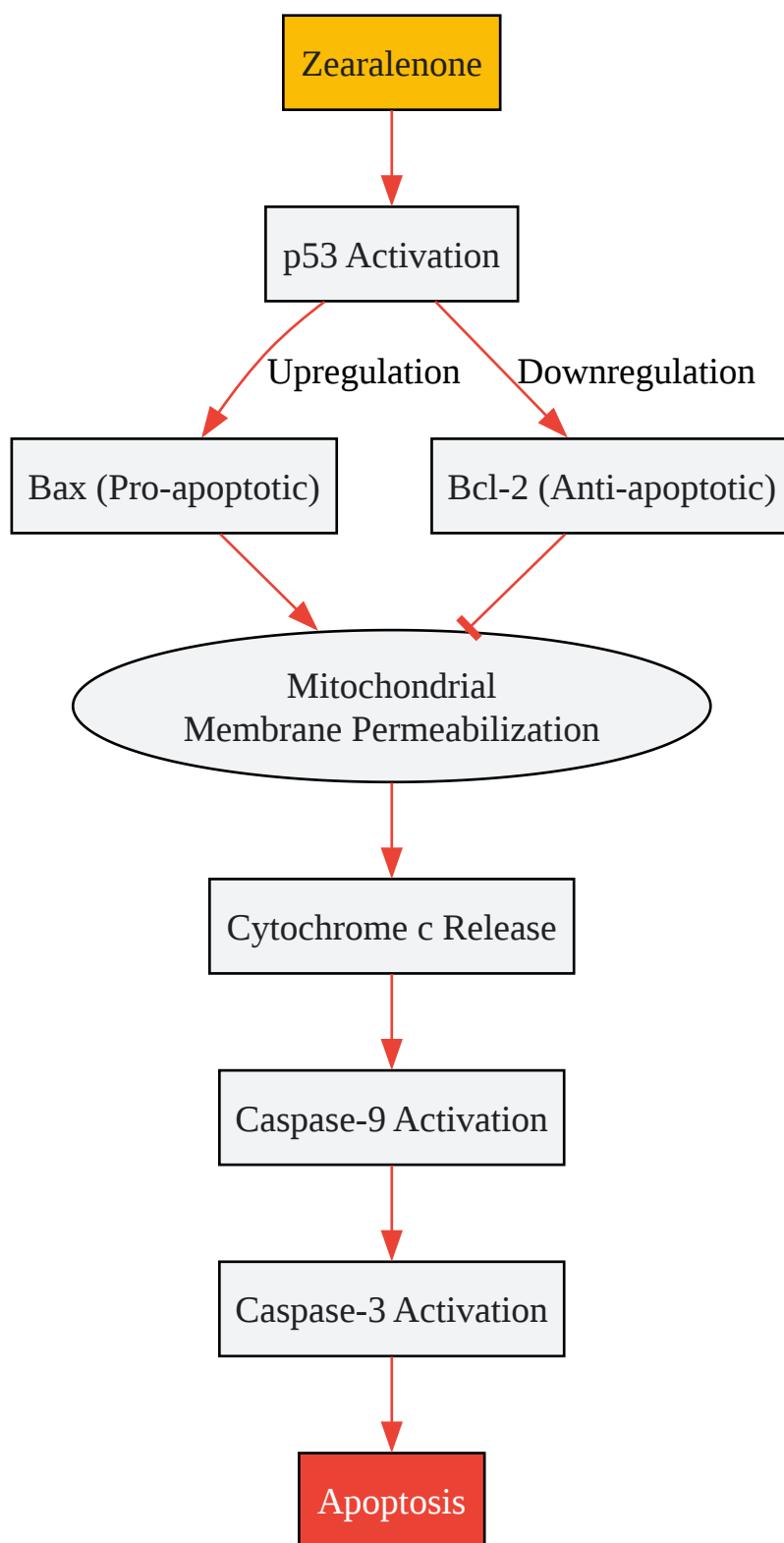
Analytical Applications and Experimental Protocols

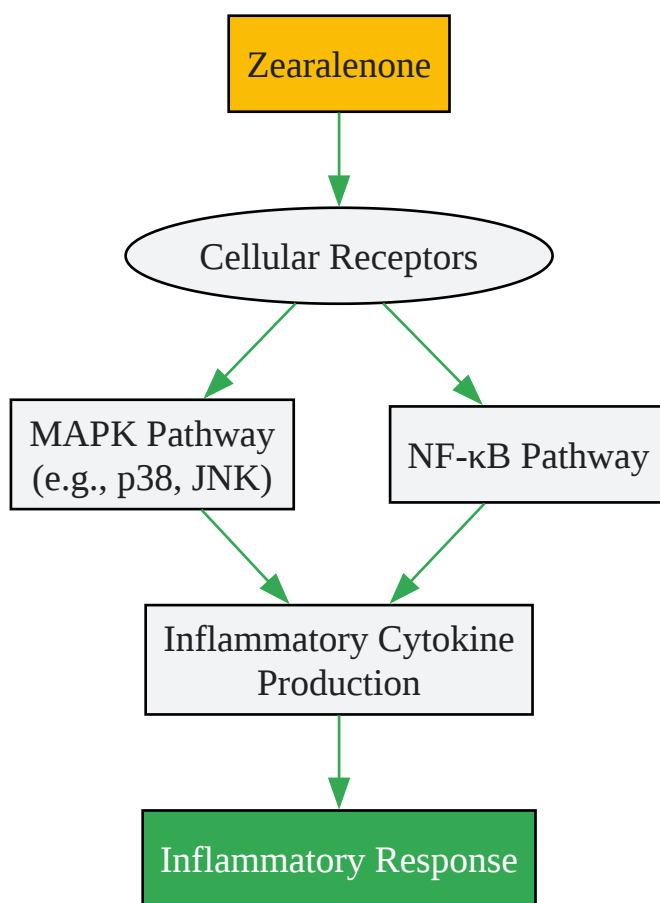
rac Zearalenone-d6 is primarily employed as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the accurate quantification of Zearalenone in complex matrices such as cereals, animal feed, and environmental samples. The use of a stable isotope-labeled internal standard is crucial for correcting for matrix effects and variations in sample preparation and instrument response.

General Experimental Workflow for Zearalenone Quantification using rac Zearalenone-d6

The following protocol is a synthesized methodology based on established analytical practices for mycotoxin analysis.







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References

- 1. anexib.com [anexib.com]
- 2. rac Zearalenone-d6 | TargetMol [targetmol.com]
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